

Proper Disposal of Flt3-IN-3: A Comprehensive Safety and Handling Guide

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Compound of Interest

Compound Name: Flt3-IN-3

Cat. No.: B2587500

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential safety and logistical information for the proper disposal of **Flt3-IN-3**, a potent FMS-like tyrosine kinase 3 (FLT3) inhibitor. Adherence to these procedures is critical due to the compound's inherent hazardous properties.

Hazard Identification and Classification

Flt3-IN-3 is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to be aware of its potential dangers before handling and disposal.

GHS Classification:

- Acute toxicity, Oral (Category 4)[1]
- Acute aquatic toxicity (Category 1)[1]
- Chronic aquatic toxicity (Category 1)[1]

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H410: Very toxic to aquatic life with long lasting effects.[1][2]

Quantitative Data Summary

| Property | Value | Reference |
|-------------------|--------------|-----------|
| Molecular Formula | C27H38N8O | [1] |
| Molecular Weight | 490.64 g/mol | [1][3] |
| CAS Number | 2229050-90-0 | [1][3] |
| IC50 (FLT3 WT) | 13 nM | [3] |
| IC50 (FLT3 D835Y) | 8 nM | [3] |

Detailed Disposal Protocol

The following step-by-step protocol should be followed for the safe disposal of **Flt3-IN-3**. This procedure is designed to minimize exposure to laboratory personnel and prevent environmental contamination.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves (nitrile rubber is a suitable option).

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect any solid **Flt3-IN-3** waste, including contaminated consumables (e.g., weighing paper, pipette tips, vials), in a dedicated, clearly labeled hazardous waste container.
 - The container should be made of a compatible material (e.g., high-density polyethylene) and have a secure, tight-fitting lid.
 - Label the container as "Hazardous Waste: **Flt3-IN-3**, Acutely Toxic, Ecotoxic."
- Liquid Waste:

- Collect all liquid waste containing **Flt3-IN-3**, including unused solutions and contaminated solvents, in a dedicated, sealed, and clearly labeled hazardous waste container.
- Do not mix with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management guidelines.
- Label the container as "Hazardous Liquid Waste: **Flt3-IN-3**, Acutely Toxic, Ecotoxic" and list all solvent components.

3. Decontamination of Labware:

- All non-disposable labware (e.g., glassware, spatulas) that has come into contact with **Flt3-IN-3** must be decontaminated.
- Rinse the contaminated labware with a suitable solvent (e.g., ethanol or acetone) to remove all traces of the compound.
- Collect the rinse solvent as hazardous liquid waste.
- After the initial solvent rinse, wash the labware with soap and water.

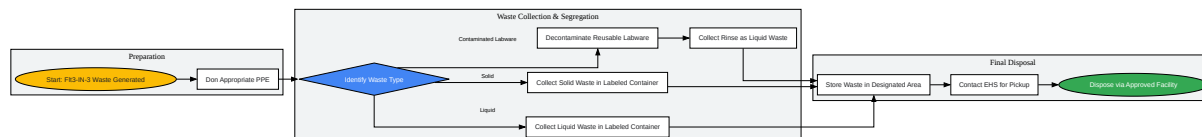
4. Spill Management:

- In the event of a spill, evacuate the immediate area to prevent exposure.
- Wear appropriate PPE, including respiratory protection if the compound is in powdered form.
- For solid spills, carefully sweep or vacuum the material into a hazardous waste container. Avoid creating dust.
- For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand, or commercial spill kits).
- Collect the absorbent material and place it in a sealed, labeled hazardous waste container.
- Decontaminate the spill area with a suitable solvent, collecting the cleaning materials as hazardous waste.

5. Final Disposal:

- All collected **Flt3-IN-3** waste must be disposed of through an approved hazardous waste disposal facility.[1][2]
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste containers.
- Do not dispose of **Flt3-IN-3** down the drain or in regular trash, as this can lead to severe environmental contamination.[1]

Disposal Workflow Diagram



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Caption: **Flt3-IN-3** Disposal Workflow.

By following these procedures, you can ensure the safe handling and proper disposal of **Flt3-IN-3**, protecting yourself, your colleagues, and the environment. Always consult your institution's specific safety and waste disposal guidelines.

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References

- 1. FLT3-IN-3|2229050-90-0|MSDS [dcchemicals.com]
- 2. FLT3-IN-10|2088735-51-5|MSDS [dcchemicals.com]
- 3. FLT3-IN-3 Datasheet DC Chemicals [dcchemicals.com]
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